

An In-depth Technical Guide to the Aniline-Water Miscibility Curve

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Compound of Interest

Compound Name: *Aniline water*

CAS No.: *179938-55-7*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical principles and experimental determination of the aniline-water miscibility curve. The miscibility of aniline and water is a classic example of partial miscibility in liquid-liquid systems, exhibiting an upper critical solution temperature (UCST). Understanding this phenomenon is crucial in various scientific and industrial contexts, including solvent extraction, purification processes, and formulation development in the pharmaceutical industry.

Core Theoretical Principles

The mutual solubility of aniline and water is significantly influenced by temperature. At lower temperatures, aniline and water are only partially miscible, forming two conjugate liquid phases: a layer of aniline saturated with water and a layer of water saturated with aniline. As the temperature increases, the mutual solubility of the two liquids also increases. This is due to the increased kinetic energy of the molecules, which begins to overcome the intermolecular hydrogen bonding forces that favor the association of like molecules (water-water and aniline-aniline) over unlike molecules (aniline-water).

This behavior leads to the formation of a parabolic miscibility curve on a temperature-composition phase diagram. The peak of this curve represents the Upper Critical Solution Temperature (UCST), also known as the upper consolute temperature. Above the UCST, aniline and water are completely miscible in all proportions, forming a single homogeneous liquid phase. The UCST for the aniline-water system is approximately 167°C (440 K). The composition at which the UCST occurs is known as the critical composition.

Quantitative Data: Aniline-Water Mutual Solubility

The following table summarizes the mutual solubility data for the aniline-water system at various temperatures. The data is presented as the mole fraction of aniline (x_1) in the water-rich phase and the aniline-rich phase.

Temperature (°C)	Mole Fraction of Aniline (x_1) in Water-Rich Phase	Mole Fraction of Aniline (x_1) in Aniline-Rich Phase
50	0.009	0.880
70	0.012	0.840
90	0.018	0.780
110	0.028	0.700
130	0.045	0.600
150	0.080	0.480
167 (UCST)	0.230	0.230

Experimental Protocol: Determination of the Aniline-Water Miscibility Curve

The miscibility curve for the aniline-water system can be determined experimentally by observing the temperature at which a mixture of known composition transitions from a two-phase system to a single-phase system upon heating, or vice-versa upon cooling. This transition is visually identified by the appearance or disappearance of turbidity.

Materials and Apparatus:

- Aniline (reagent grade)
- Distilled or deionized water
- A set of sealable glass tubes or vials
- A heating bath with a temperature controller and a magnetic stirrer (e.g., a silicone oil bath)
- A calibrated thermometer with a precision of $\pm 0.1^{\circ}\text{C}$
- A burette or calibrated pipettes for accurate volume/mass measurements
- Analytical balance

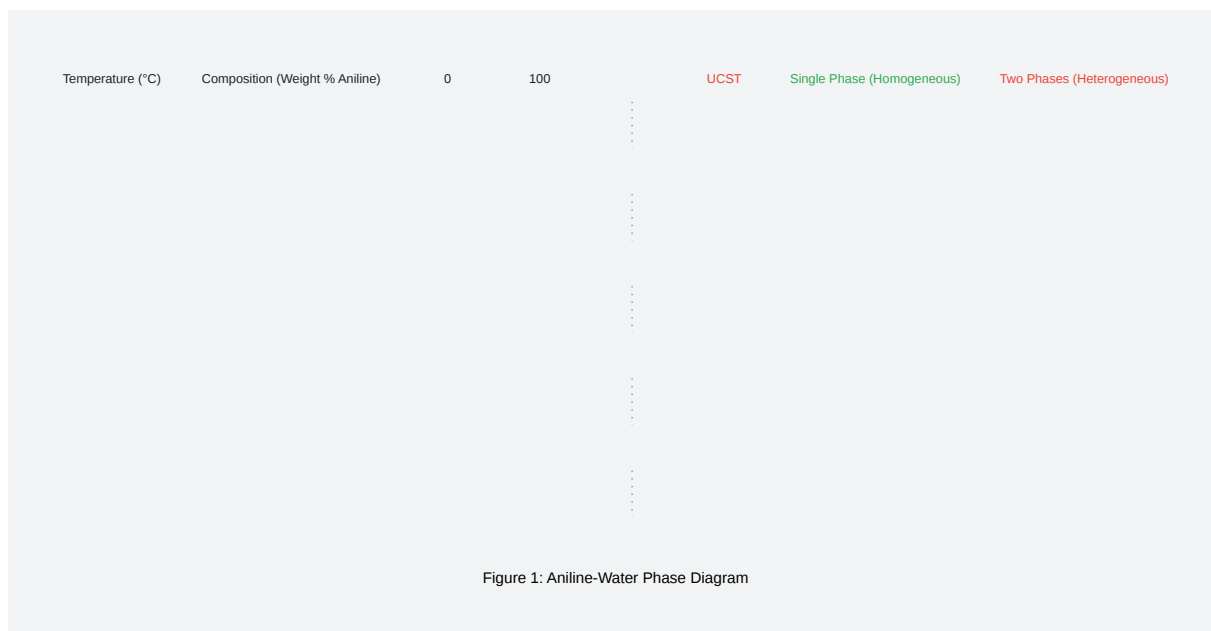
Procedure:

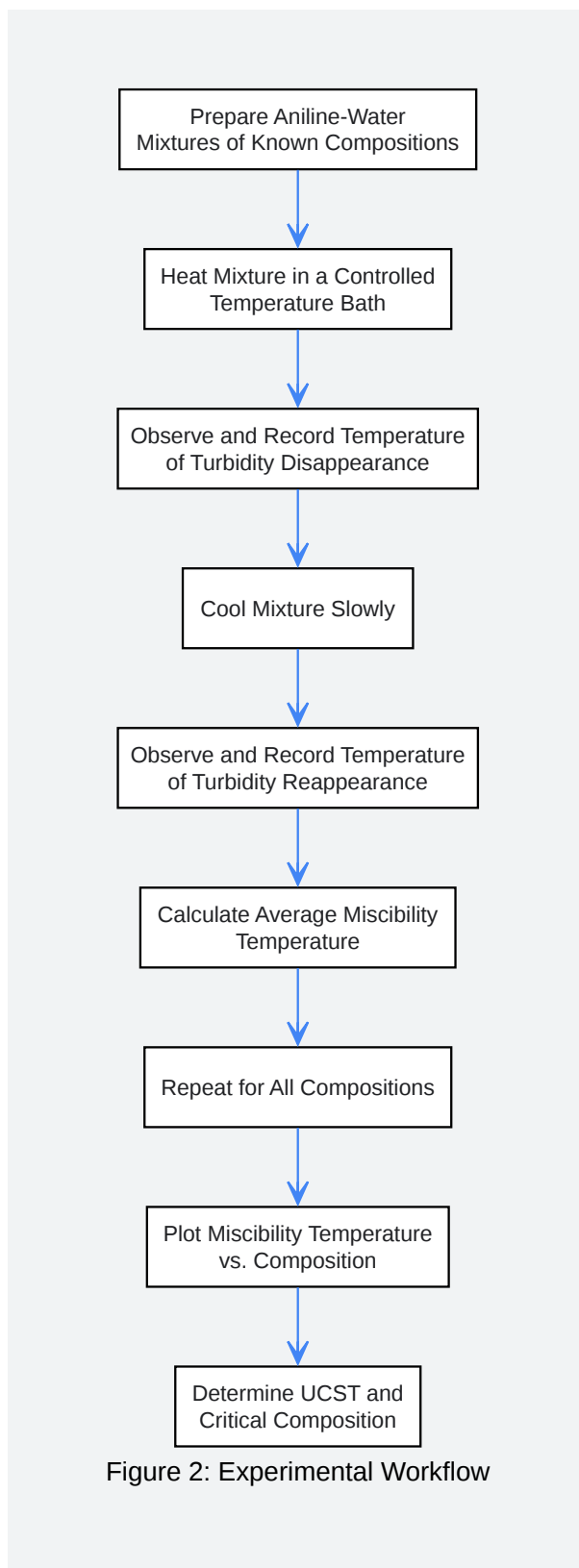
- Preparation of Mixtures: Prepare a series of aniline-water mixtures of known compositions by weight in the sealable glass tubes. For example, prepare mixtures with aniline weight percentages of 10%, 20%, 30%, 40%, 50%, 60%, 70%, and 80%. Accurately weigh the required amounts of aniline and water into each tube and seal them to prevent compositional changes due to evaporation.
- Heating and Observation:
 - Place a sealed tube containing a mixture of known composition into the heating bath.
 - Begin heating the bath slowly while continuously stirring the mixture within the tube to ensure uniform temperature distribution.
 - Carefully observe the mixture. As the temperature increases, the turbidity of the two-phase system will decrease.
 - Record the temperature at which the turbidity completely disappears, and the mixture becomes a clear, homogeneous solution. This is the miscibility temperature for that specific composition.
- Cooling and Confirmation:

- Allow the clear solution to cool down slowly while still stirring.
- Observe the mixture for the reappearance of turbidity, which indicates phase separation.
- Record the temperature at which turbidity first reappears.
- The miscibility temperature is taken as the average of the temperatures recorded during heating and cooling to minimize supercooling effects.
- Data Collection for a Range of Compositions: Repeat steps 2 and 3 for all the prepared mixtures with different compositions.
- Plotting the Miscibility Curve: Plot a graph of the miscibility temperature (on the y-axis) against the weight percentage of aniline (on the x-axis). The resulting curve will be the miscibility curve for the aniline-water system.
- Determination of the UCST: The maximum temperature on the plotted curve corresponds to the Upper Critical Solution Temperature (UCST), and the corresponding composition is the critical composition.

Visualizations

The following diagrams illustrate the theoretical and experimental aspects of the aniline-water miscibility curve.





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